

An In-Depth Technical Guide to 10-Norparvulenone (CAS: 618104-32-8)

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Introduction

10-Norparvulenone is a fungal metabolite first isolated from Microsphaeropsis sp. FO-5050.[1] This natural product has garnered interest within the scientific community for its potential as an antiviral agent, specifically targeting the influenza virus.[1] Structurally, it is a tetralone derivative characterized by a bicyclic carbon framework with a carbonyl function, a methoxy group, and three hydroxyl groups.[2][3] This technical guide provides a comprehensive overview of the available scientific data on **10-Norparvulenone**, including its chemical properties, biological activity, mechanism of action, and detailed experimental protocols for its synthesis and evaluation.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **10-Norparvulenone** are summarized in the table below. This data is essential for its handling, characterization, and use in experimental settings.



Property	Value	
CAS Number	618104-32-8	
Formal Name	3,4-dihydro-4,8-dihydroxy-7-(hydroxymethyl)-6- methoxy-1(2H)-naphthalenone	
Synonyms	(±)-10-Norparvulenone	
Molecular Formula	C12H14O5	
Molecular Weight	238.2 g/mol	
Purity	≥70% (Commercially available)	
Solubility	Soluble in Dichloromethane, DMSO, Ethanol, and Methanol.	
SMILES	O=C1C2=C(C=C(OC)C(CO)=C2O)C(O)CC1	
InChI Key	NXSUIALRPVXVTA-UHFFFAOYSA-N	
Source	Fungus/Microsphaeropsis sp.	

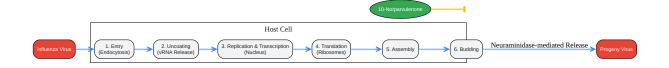
Data sourced from Cayman Chemical.[1]

Biological Activity and Mechanism of Action

The primary biological activity of **10-Norparvulenone** is its inhibitory effect on the influenza virus.[1] It has been shown to decrease viral sialidase (neuraminidase) activity.[1] Neuraminidase is a critical enzyme in the influenza virus life cycle, responsible for cleaving sialic acid residues on the host cell surface, which allows for the release of newly formed virions and the subsequent spread of the infection. By inhibiting neuraminidase, **10-Norparvulenone** effectively traps the progeny virions on the surface of the infected cell, preventing their release and propagation.

The following diagram illustrates the influenza virus life cycle and the point of intervention for neuraminidase inhibitors like **10-Norparvulenone**.





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Influenza Virus Life Cycle and Neuraminidase Inhibition.

Quantitative Biological Data

The available quantitative data for the biological activity of **10-Norparvulenone** is limited. The primary study reported its effectiveness at a specific concentration. Further detailed doseresponse studies and IC_{50}/EC_{50} determinations are not readily available in the public literature.

Assay	Virus Strain	Cell Line	Concentration	Effect
Antiviral Activity	Influenza A/PR/8/34 (mouse-adapted)	MDCK	1 μg/ml	Decreases viral sialidase activity and increases cell survival.[1]

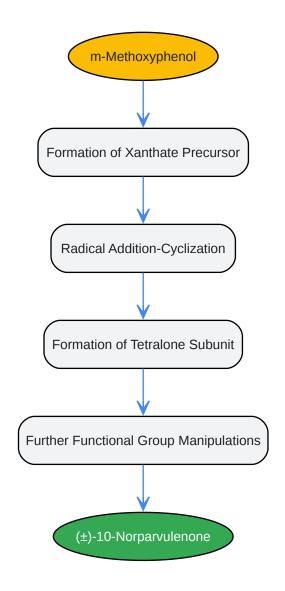
Experimental Protocols

This section provides detailed methodologies for the synthesis of **10-Norparvulenone** and representative protocols for assessing its biological activity.

Total Synthesis of (±)-10-Norparvulenone

The total synthesis of (±)-**10-Norparvulenone** has been achieved via a xanthate-mediated free radical addition-cyclization sequence.[2][4] The following is a general workflow and protocol based on the published literature.





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